

Application Notes: Kinetic Analysis of Caspase-9 Activation Using Ac-LEHD-AFC

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Compound of Interest

Compound Name: Ac-LEHD-AFC

Cat. No.: B049215

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Introduction

Caspase-9 is a critical initiator caspase in the intrinsic pathway of apoptosis. Its activation, triggered by the release of cytochrome c from mitochondria and the subsequent formation of the apoptosome, leads to a cascade of downstream effector caspases, ultimately resulting in programmed cell death. The study of caspase-9 activation kinetics is paramount for understanding the mechanisms of apoptosis and for the development of therapeutic agents that modulate this pathway. **Ac-LEHD-AFC** (N-Acetyl-Leu-Glu-His-Asp-7-Amino-4-trifluoromethylcoumarin) is a highly specific fluorogenic substrate for caspase-9. Upon cleavage by active caspase-9 at the aspartate residue, the fluorophore 7-amino-4-trifluoromethylcoumarin (AFC) is released, producing a quantifiable fluorescent signal. This application note provides detailed protocols and data for utilizing **Ac-LEHD-AFC** to study the activation kinetics of caspase-9.

Principle of the Assay

The assay is based on the enzymatic cleavage of the peptide substrate **Ac-LEHD-AFC** by caspase-9. The uncleaved substrate emits blue light ($\lambda_{\text{max}} \approx 400 \text{ nm}$). Upon cleavage, the liberated AFC molecule emits a yellow-green fluorescence ($\lambda_{\text{max}} \approx 505 \text{ nm}$)[1][2]. The rate of AFC release is directly proportional to the caspase-9 activity, allowing for the quantitative determination of enzyme kinetics.

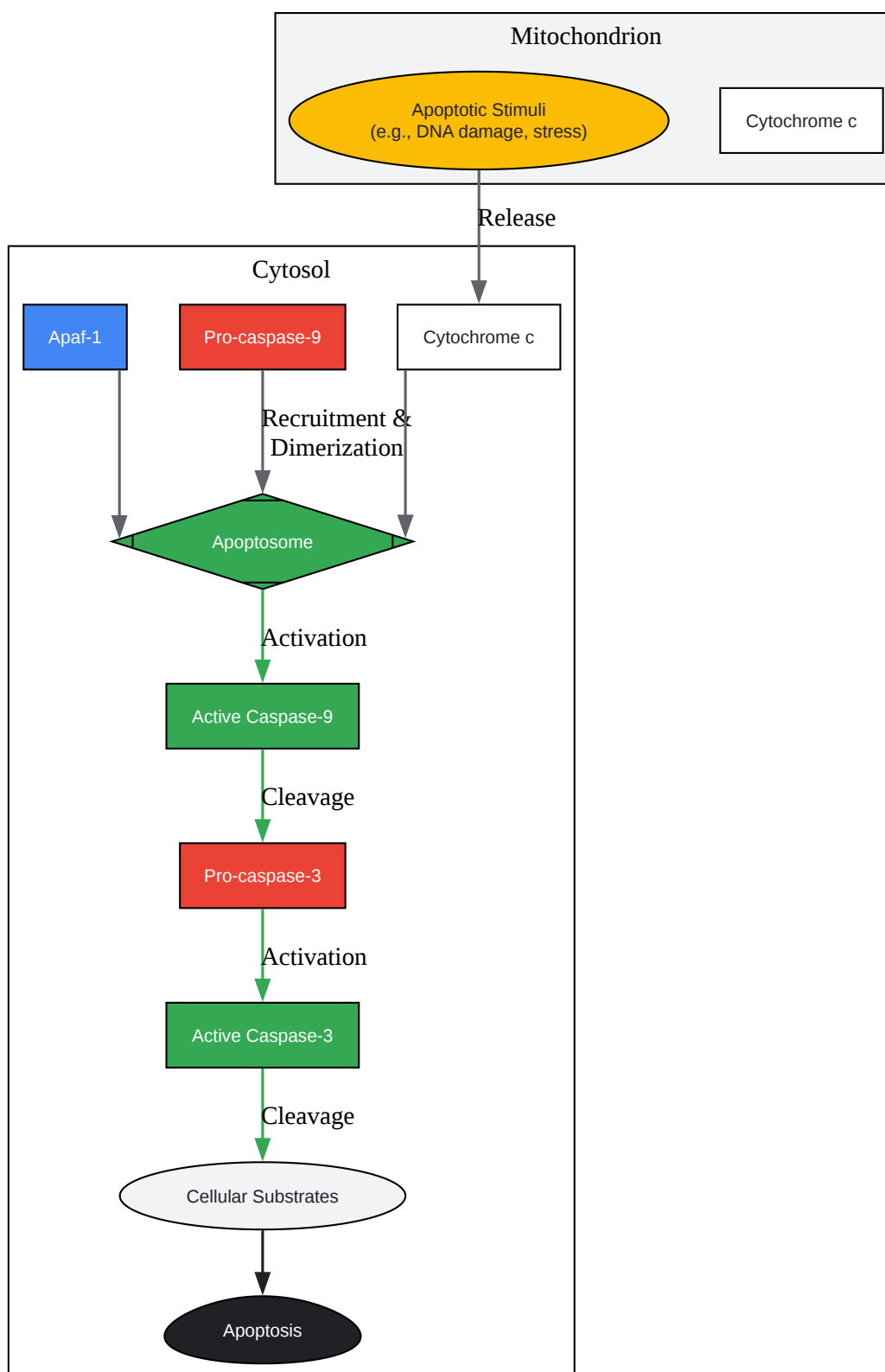
Data Presentation

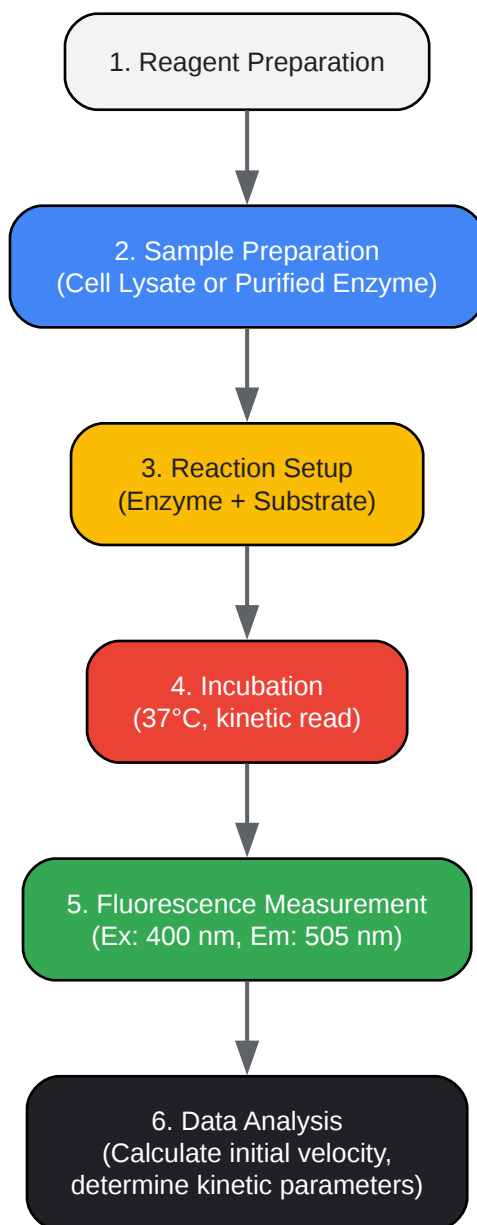
The kinetic parameters of an enzyme-substrate interaction are crucial for characterizing its efficiency. The following table summarizes the key kinetic constant for the cleavage of **Ac-LEHD-AFC** by caspase-9.

Parameter	Value	Reference
Catalytic Efficiency (kcat/KM)	$(12.8 \pm 1.1) \times 10^4 \mu\text{M}^{-1}\text{s}^{-1}$	[3][4]

Signaling Pathway and Experimental Workflow

To provide a clear visual representation of the biological context and the experimental procedure, the following diagrams have been generated.





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